Formulation of Pigment Red 264 in Polymer Matrices: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Pigment Red 264*
CAS No.:	*88949-33-1*
Cat. No.:	*B1384101*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the formulation of **Pigment Red 264** (C.I. 561300) in various polymer matrices. **Pigment Red 264** is a high-performance diketopyrrolo-pyrrole (DPP) pigment known for its brilliant bluish-red shade, exceptional thermal stability, and excellent light and weather fastness, making it a preferred choice for demanding applications.[1][2][3]

Overview of Pigment Red 264

Pigment Red 264 is characterized by its outstanding durability and resistance properties, which are attributed to its stable chemical structure.[1] It is widely used in high-end coatings, plastics, and inks where color retention and performance under harsh conditions are critical.[4][5][6] Its high transparency makes it suitable for creating vibrant and deep colorations in various polymer systems.[5][7]

Key Properties:

- Chemical Class: Diketo-pyrrolo-pyrrole (DPP)[3]

© 2026 BenchChem. All rights reserved.

- C.I. Name: **Pigment Red 264**[8]
- CAS Number: 88949-33-1[3][8]
- Molecular Formula: $C_{30}H_{20}N_2O_2$[3]
- Appearance: Bluish-red powder[5][8]

Data Presentation: Performance in Polymer Matrices

The following tables summarize the key performance indicators of **Pigment Red 264** in commonly used polymer matrices. The ratings are based on a scale of 1 to 5 (unless otherwise specified), where 5 indicates excellent performance and 1 indicates poor performance. Lightfastness is rated on a scale of 1 to 8, where 8 is the highest.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Density	1.38 - 1.39 g/cm³	[5]
Heat Resistance	300-320 °C	[3]
Oil Absorption	49-61 g/100g	[5]
Specific Surface Area	~31.4 m²/g	[5]

Table 2: Fastness Properties in Polymers

© 2026 BenchChem. All rights reserved.

Property	Rating	Recommended Polymers	Source(s)
Lightfastness (Full Shade)	8	PVC, PE, PP, PS, ABS, PA, PET	[5]
Migration Resistance	5	Soft PVC	[5]
Acid Resistance	5	General Purpose	[5]
Alkali Resistance	5	General Purpose	[5]
Alcohol Resistance	4-5	General Purpose	[5]
Ester Resistance	4-5	General Purpose	[5]
Benzene Resistance	4-5	General Purpose	
Ketone Resistance	4-5	General Purpose	

Pigment Red 264 is recommended for a wide range of polymers including Polyvinyl Chloride (PVC), Polyethylene (PE), Polypropylene (PP), Polystyrene (PS), Acrylonitrile Butadiene Styrene (ABS), Polyamide (PA), and Polyethylene Terephthalate (PET).[2][3][4][8] It is particularly suitable for applications requiring high-temperature processing.[1]

Experimental Protocols

The successful incorporation of **Pigment Red 264** into a polymer matrix is highly dependent on achieving a uniform dispersion of the pigment particles. The following protocols provide a general framework for laboratory-scale and pilot-scale production.

Masterbatch Production via Twin-Screw Extrusion

This is the most common industrial method for incorporating pigments into thermoplastics. A masterbatch is a concentrated mixture of pigment and/or additives encapsulated into a carrier resin, which is then cooled and cut into granules.[9]

Materials and Equipment:

- **Pigment Red 264** powder

© 2026 BenchChem. All rights reserved.

- Carrier polymer resin (e.g., PE, PP, PVC)
- Dispersing agents (e.g., waxes, metallic soaps) - optional
- High-speed mixer
- Gravimetric or volumetric feeder
- Co-rotating twin-screw extruder[10]
- Water bath for cooling
- Pelletizer

Protocol:

- Pre-mixing:
  - Dry the polymer resin and **Pigment Red 264** powder as per their respective technical datasheets to remove any residual moisture.
  - In a high-speed mixer, blend the carrier resin, **Pigment Red 264** (typically 20-50% by weight for masterbatch), and any dispersing aids until a homogenous mixture is obtained.[11]
- Extrusion:
  - Set the temperature profile of the twin-screw extruder according to the processing window of the carrier resin. A gradually increasing temperature profile is generally recommended to ensure proper melting and mixing.
  - Feed the pre-mixed compound into the extruder using a calibrated feeder.
  - The screw speed should be optimized to ensure adequate shear for pigment dispersion without causing excessive degradation of the polymer.[12] Higher screw speeds generally lead to better dispersion but can increase melt temperature.
  - The molten, colored polymer is extruded through a die into strands.

© 2026 BenchChem. All rights reserved.

- Cooling and Pelletizing:
  - Pass the extruded strands through a water bath to cool and solidify.
  - Feed the cooled strands into a pelletizer to produce masterbatch granules.
- Quality Control:
  - Evaluate the masterbatch for color strength, dispersion quality (e.g., using a filter pressure value test), and pellet uniformity.

Direct Compounding

For smaller scale production or when producing a final colored part directly, direct compounding can be employed.

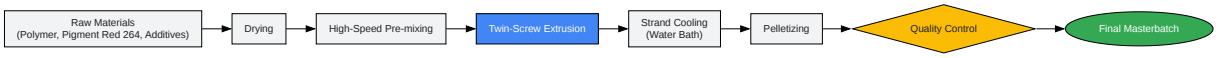
Protocol:

- Formulation:
  - Determine the desired final concentration of **Pigment Red 264** in the polymer matrix (typically 0.1% to 5%, depending on the desired color depth and polymer).
- Mixing and Extrusion:
  - Follow the pre-mixing and extrusion steps outlined in the masterbatch protocol, adjusting the pigment concentration to the final desired level.
- Molding/Shaping:
  - The extruded and pelletized colored compound can then be used in subsequent processes such as injection molding, blow molding, or film extrusion to create the final product.

Visualizations

Experimental Workflow for Masterbatch Production

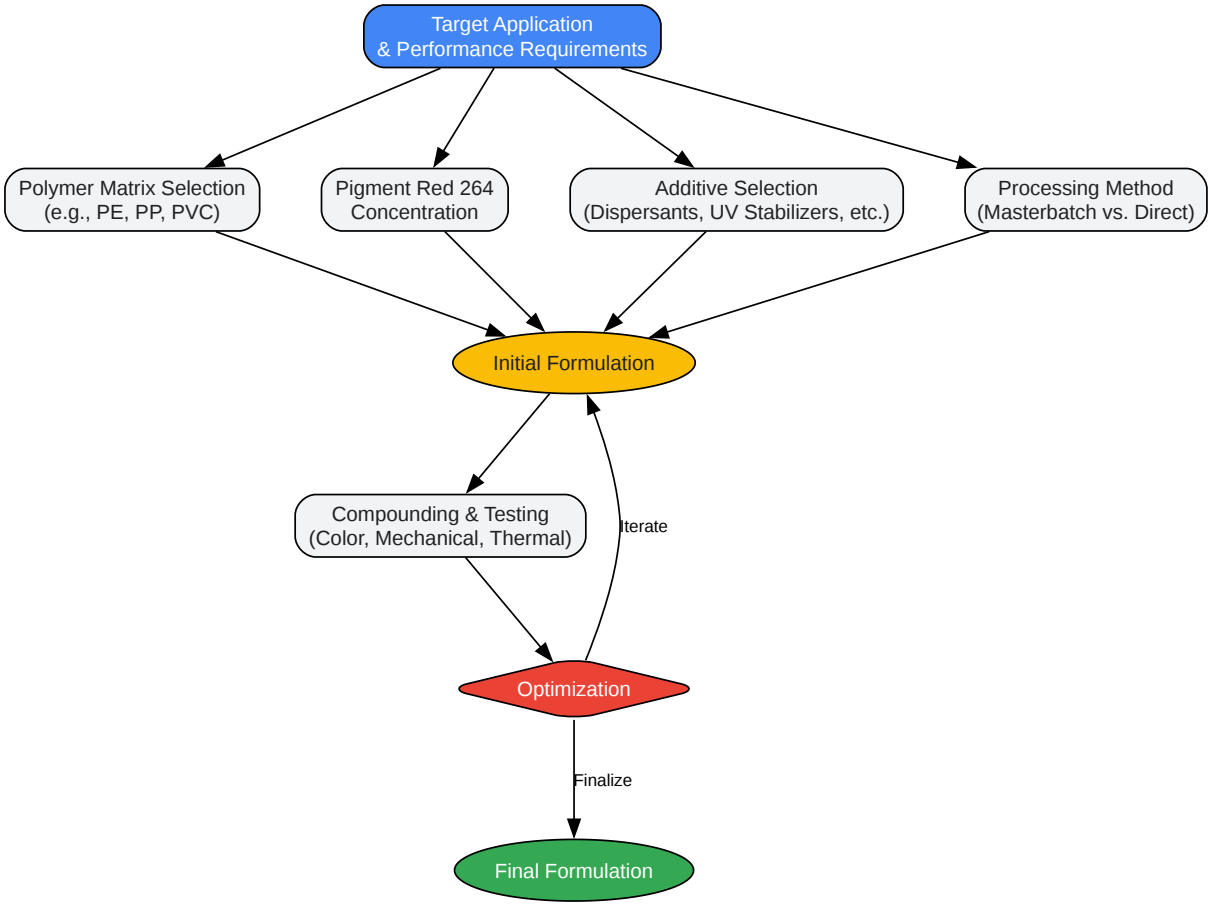
© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for **Pigment Red 264** Masterbatch Production.

Logical Relationships in Formulation Development



Click to download full resolution via product page

Caption: Decision logic for formulating with **Pigment Red 264**.

Important Considerations

© 2026 BenchChem. All rights reserved.

- Dispersion Quality: Achieving a fine and uniform dispersion of **Pigment Red 264** is paramount to maximizing its color strength and ensuring consistent coloration in the final product. Poor dispersion can lead to specks, streaks, and reduced mechanical properties.
- Heat Stability: While **Pigment Red 264** has excellent heat stability, it is important to adhere to the recommended processing temperatures for the specific polymer to avoid degradation of both the pigment and the polymer.
- Interaction with Other Additives: When formulating with other additives, such as titanium dioxide, it is important to consider potential interactions. For instance, the addition of titanium dioxide can sometimes reduce the heat stability of **Pigment Red 264**.[5][7]
- Carrier Resin Compatibility: In masterbatch production, the carrier resin should be compatible with the final polymer matrix to ensure proper mixing and avoid defects in the end product.

By following these guidelines and protocols, researchers and scientists can effectively formulate **Pigment Red 264** in a variety of polymer matrices to achieve vibrant, durable, and high-performance colored materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Pigment Red 264 | 88949-33-1 | Benchchem [benchchem.com]
- 2. epsilonpigments.com [epsilonpigments.com]
- 3. Pigment Red 264 - [origochem.com]
- 4. zeyachem.net [zeyachem.net]
- 5. ccchemical.com [ccchemical.com]
- 6. 3devo.com [3devo.com]
- 7. additivesforpolymer.com [additivesforpolymer.com]

© 2026 BenchChem. All rights reserved.

- 8. China Pigment Red 264 factory and manufacturers | Precise Color [precisechem.com]
- 9. sunrisecolour.com [sunrisecolour.com]
- 10. jieyatwinscrew.com [jieyatwinscrew.com]
- 11. Red masterbatch – Hamoon Baspar [hamoonbaspar.com]
- 12. What are the key control parameters of the pigment pre-dispersion process in the production of plastic masterbatches?-Hefeng [hefengnewmaterials.com]

- To cite this document: BenchChem. [Formulation of Pigment Red 264 in Polymer Matrices: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1384101/docs#formulation-of-pigment-red-264-in-polymer-matrices-application-notes-and-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.